

An In-depth Technical Guide to the Physicochemical Properties of Ethyl Propyl Ether

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl propyl ether

Cat. No.: B1330382

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl propyl ether (also known as 1-ethoxypropane) is an aliphatic ether with the chemical formula $C_5H_{12}O$. It is a colorless, volatile liquid with a characteristic ether-like odor. Due to its properties as a solvent, it finds applications in various chemical processes. A thorough understanding of its fundamental physicochemical properties, such as its boiling and melting points, is crucial for its safe handling, application in synthesis, and for the prediction of its behavior in various experimental and industrial settings. This guide provides a detailed overview of the boiling and melting points of **ethyl propyl ether**, the experimental protocols for their determination, and a logical workflow for the characterization of such aliphatic ethers.

Physicochemical Data of Ethyl Propyl Ether

The accurate determination of physical constants is a cornerstone of chemical characterization, providing insights into the purity and identity of a substance. The boiling and melting points of **ethyl propyl ether** are summarized below.

| Property | Value |
|------------------|----------------------------|
| Boiling Point | 62-63.2 °C[1][2][3][4][5] |
| Melting Point | -127.5 °C[1][6] |
| Density | 0.74 g/cm ³ [1] |
| Refractive Index | 1.3680-1.3710[1] |
| Flash Point | < -20 °C[3] |

Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the boiling and melting points of a volatile organic compound such as **ethyl propyl ether**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For a volatile and flammable compound like **ethyl propyl ether**, a distillation-based method is appropriate. The ASTM D1078 standard provides a comprehensive procedure for determining the distillation range of volatile organic liquids.[7]

Principle: The liquid is heated in a distillation flask, and the temperature of the vapor in equilibrium with the boiling liquid is measured. A constant temperature reading during distillation indicates the boiling point of a pure substance.

Apparatus:

- Distillation flask (round-bottom)
- Condenser
- Heat source (heating mantle or water bath)
- Calibrated thermometer or thermocouple
- Receiving graduate cylinder

- Boiling chips

Procedure:

- Preparation: Add a measured volume of **ethyl propyl ether** to the distillation flask along with a few boiling chips to ensure smooth boiling.
- Apparatus Setup: Assemble the distillation apparatus. The thermometer bulb should be positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor entering the condenser.
- Heating: Begin heating the flask gently. The heating rate should be controlled to allow for a slow and steady distillation rate.
- Equilibrium: As the liquid boils, the vapor will rise and surround the thermometer bulb. The temperature will increase and then stabilize as the vapor condenses in the condenser and collects in the receiving cylinder.
- Data Recording: Record the temperature at which the first drop of distillate falls from the condenser and the temperature when the last of the liquid has evaporated. For a pure compound, this should be a narrow range. The constant temperature observed during the bulk of the distillation is recorded as the boiling point.
- Pressure Correction: The observed boiling point should be corrected to standard atmospheric pressure (760 mmHg) if the experimental pressure differs significantly.

Determination of Melting Point

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a substance like **ethyl propyl ether**, which has a very low melting point, a specialized low-temperature apparatus is required.

Principle: A small, solidified sample is slowly warmed, and the temperature range over which it melts is observed. A sharp melting range is indicative of a pure compound.

Apparatus:

- Capillary tubes

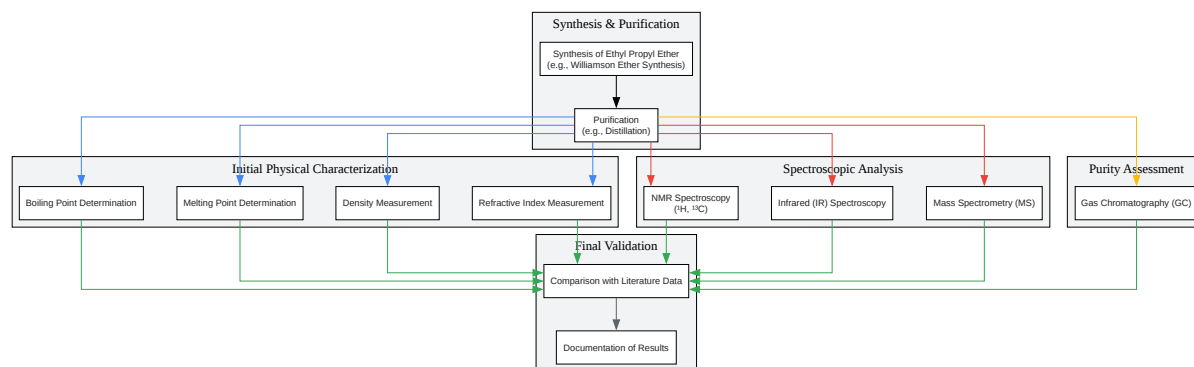
- Low-temperature melting point apparatus (or a Thiele tube with a suitable cooling bath)
- Calibrated low-temperature thermometer
- Cooling bath (e.g., liquid nitrogen, dry ice/acetone)

Procedure:

- **Sample Preparation:** A small amount of liquid **ethyl propyl ether** is introduced into a capillary tube and then frozen by immersing the end of the tube in a cooling bath. The frozen sample should be packed at the bottom of the tube.
- **Apparatus Setup:** The capillary tube is placed in the melting point apparatus, which has been pre-cooled to a temperature below the expected melting point.
- **Heating:** The sample is warmed at a slow, controlled rate (typically 1-2 °C per minute) to allow for thermal equilibrium between the sample and the thermometer.
- **Observation:** The temperature at which the first visible sign of liquid appears is recorded as the beginning of the melting range. The temperature at which the last of the solid melts is recorded as the end of the melting range.
- **Purity Assessment:** A narrow melting range (typically less than 1 °C) is characteristic of a pure substance. Impurities tend to depress and broaden the melting range.

Logical Workflow for Characterization

The comprehensive characterization of an aliphatic ether like **ethyl propyl ether** involves a series of logical steps to confirm its identity and purity. This workflow ensures a systematic approach from initial synthesis or acquisition to final validation.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the characterization of an aliphatic ether.

This technical guide provides essential information on the boiling and melting points of **ethyl propyl ether**, along with standardized experimental procedures for their determination. The inclusion of a logical characterization workflow offers a comprehensive framework for the validation of such compounds in a research and development setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diethyl Ether | (C₂H₅)₂O | CID 3283 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 5. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. ww2.arb.ca.gov [ww2.arb.ca.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Ethyl Propyl Ether]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330382#boiling-point-and-melting-point-of-ethyl-propyl-ether]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com